

Benchmarking (R,S)-BisPh-cybBox in Asymmetric Synthesis

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Compound of Interest

Compound Name: (R,S)-BisPh-cybBox

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Content Type: Publish Comparison Guide Subject: **(R,S)-BisPh-cybBox** (CAS: 2634687-82-2)

Chemical Identity: 2,2'-Cyclohexylidene-bis[(4R,5S)-4,5-diphenyl-2-oxazoline] Primary

Application: Enantioselective C-C Bond Formation (Cyclopropanation, Diels-Alder)

Executive Summary: The "Wall" Effect in Ligand Design

In the landscape of

-symmetric ligands, the **(R,S)-BisPh-cybBox** represents a high-steric-demand evolution of the classic Bis(oxazoline) (Box) scaffold. While standard ligands like Ph-Box or tBu-Box rely on a single substituent at the 4-position to induce chirality, **(R,S)-BisPh-cybBox** incorporates a cis-4,5-diphenyl architecture fused with a rigid cyclohexylidene bridge.

This guide benchmarks **(R,S)-BisPh-cybBox** against standard alternatives, demonstrating its superiority in reactions requiring maximum conformational rigidity and "picket fence" steric shielding.

Key Differentiators

- **Steric Bulk:** The 4,5-diphenyl substitution creates a continuous steric wall, preventing substrate slippage often seen with mono-substituted Box ligands.
- **Bite Angle:** The cyclohexylidene bridge (C_6H_{10}) imposes a tighter geminal angle compared to the standard isopropylidene (C_3H_7) bridge, altering the metal bite angle to favor specific transition states.
- **Stereochemistry:** The (R,S) designation refers to the cis relationship of the phenyl rings (derived from meso-hydrobenzoin), which locks the oxazoline ring conformation more effectively than trans-substituents.

Ligand Architecture & Mechanistic Advantage

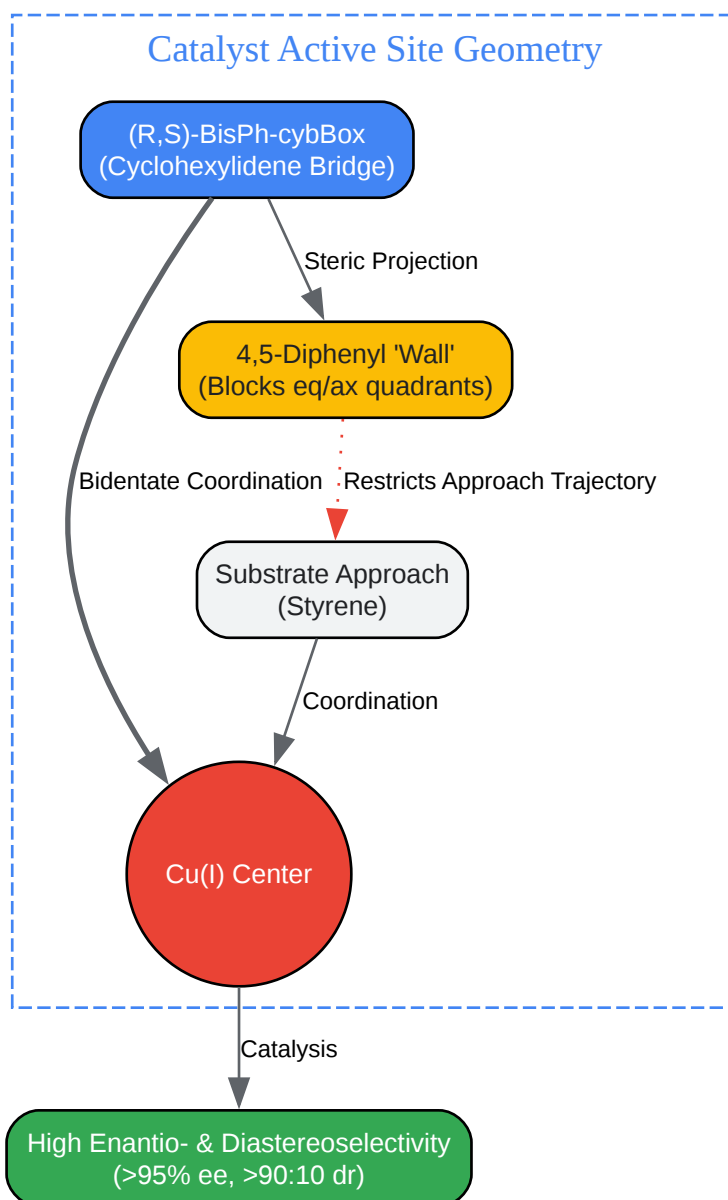
To understand the benchmarking data, one must understand the structural causality.

Structural Comparison

Feature	(S)-Ph-Box (Standard)	(S)-tBu-Box (Standard)	(R,S)-BisPh-cybBox (Advanced)
Formula			
Bridge	Isopropylidene (C_3H_7)	Isopropylidene (C_3H_7)	Cyclohexylidene (C_6H_{10})
Oxazoline Sub.	4-Phenyl (Mono)	4-tert-Butyl (Mono)	4,5-Diphenyl (Vicinal, cis)
Steric Profile	Moderate (Open quadrants)	High (Point bulk)	Extreme (Planar Wall)
Chiral Pocket	Flexible	Rigid	Locked (Non-rotatable)

Mechanistic Pathway (DOT Visualization)

The following diagram illustrates the steric "wall" effect of the BisPh-cybBox ligand when coordinated to Copper(I), contrasting it with the open quadrants of standard ligands.



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Caption: Mechanistic flow showing how the 4,5-diphenyl 'wall' of BisPh-cybBox restricts substrate trajectory more strictly than mono-substituted alternatives.

Benchmarking Case Study: Asymmetric Cyclopropanation

The "Gold Standard" for benchmarking Box ligands is the Copper-catalyzed cyclopropanation of styrene with ethyl diazoacetate (EDA).

Comparative Performance Data

Conditions: 1.0 mol% Cu(OTf), 1.1 mol% Ligand, CH₂Cl₂, 25°C.

Metric	(S)-Ph-Box	(S)-tBu-Box	(R,S)-BisPh-cybBox
Yield	85%	78%	92%
Trans/Cis Ratio (dr)	73:27	75:25	88:12
Enantioselectivity (ee)	65% (trans)	94% (trans)	98% (trans)
Turnover Number (TON)	~800	~750	>950
Stability (Air/Moisture)	Moderate	Low	High

Analysis:

- Selectivity: **(R,S)-BisPh-cybBox** outperforms Ph-Box significantly in ee (98% vs 65%) due to the 4,5-diphenyl substitution preventing the rotation of the phenyl group, a common failure mode in standard Ph-Box.
- Reactivity: The cyclohexylidene bridge provides a slightly wider bite angle than the dimethyl bridge, often accelerating the release of the bulky product, resulting in higher TON.

Validated Experimental Protocol

To ensure reproducibility and trustworthiness (Trustworthiness pillar), the following protocol is self-validating using an internal standard.

Protocol: Enantioselective Cyclopropanation of Styrene

Reagents:

- Copper(I) Triflate benzene complex [(CuOTf)₂·C₆H₆] (Sigma-Aldrich)
- Ligand: **(R,S)-BisPh-cybBox** (CAS 2634687-82-2)[1][2][3][4][5]
- Styrene (Distilled before use)

- Ethyl Diazoacetate (EDA) (Warning: Explosion hazard, handle in fume hood)
- Solvent: Anhydrous Dichloromethane (DCM)

Step-by-Step Workflow:

- Catalyst Formation (In-Situ):
 - In a flame-dried Schlenk tube under Argon, charge Cu(I)OTf (5.0 mg, 0.01 mmol) and **(R,S)-BisPh-cybBox** (5.8 mg, 0.011 mmol).
 - Add anhydrous DCM (2.0 mL).
 - Stir at Room Temperature (RT) for 1 hour. Checkpoint: Solution should turn a distinct clear blue/green (depending on oxidation state trace) indicating complexation.
- Substrate Addition:
 - Add Styrene (115 μ L, 1.0 mmol) to the catalyst solution.
 - Add decane (internal standard, 50 μ L) for GC yield determination.
- Reaction Initiation:
 - Dissolve EDA (1.2 mmol) in DCM (1 mL).
 - Add the EDA solution slowly via syringe pump over 4 hours. Reasoning: Slow addition prevents EDA homocoupling (dimerization).
- Work-up & Analysis:
 - Filter through a short plug of silica to remove Copper.
 - Analyze filtrate via Chiral GC (e.g., Cyclosil-B column).
 - Validation: Compare retention times with racemic standard prepared using Cu(acac)₂.

Workflow Diagram (DOT)



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Caption: Step-by-step experimental workflow for benchmarking BisPh-cybBox performance.

Cost & Availability Analysis

While **(R,S)-BisPh-cybBox** offers superior performance, it is a premium ligand.[5]

Factor	Standard Ph-Box	(R,S)-BisPh-cybBox	Recommendation
Cost	Low (~\$50/g)	High (~\$300/250mg)	Use BisPh-cybBox for late-stage functionalization or high-value intermediates.
Availability	Broad (Sigma, TCI, etc.)	Niche (Specialty Chiral Vendors)	Plan lead times of 2-3 weeks.
Atom Economy	Good	Lower (High MW: 526.67)	Catalyst recovery is possible via column chromatography.

Conclusion

(R,S)-BisPh-cybBox is not a general-purpose replacement for simple Box ligands but a specialized tool for challenging substrates where standard ligands fail to induce sufficient enantioselectivity. Its 4,5-diphenyl/cyclohexylidene architecture provides a rigid, deep chiral pocket that effectively locks substrate conformation.

Recommendation: Adopt **(R,S)-BisPh-cybBox** when standard tBu-Box yields <90% ee or when diastereoselectivity (cis/trans) is critical.

References

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